

An In-depth Technical Guide to 2-Naphthaleneethanol: Molecular Structure and Formula

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Compound of Interest

Compound Name: 2-Naphthaleneethanol

Cat. No.: B072309

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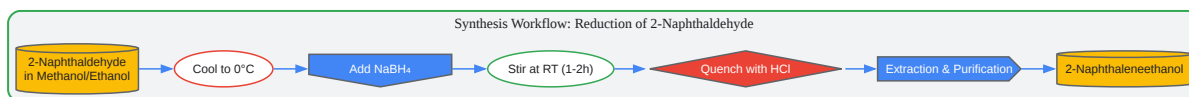
This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and key physicochemical properties of **2-Naphthaleneethanol**. It is intended to serve as a foundational resource for professionals in research and development who are working with or have an interest in this compound.

Molecular Identity and Structure

2-Naphthaleneethanol, also known by its IUPAC name 2-(naphthalen-2-yl)ethanol, is an aromatic alcohol.^{[1][2]} Its structure consists of a naphthalene bicyclic aromatic system bonded to an ethanol group at the C2 position of the naphthalene ring.

The molecular formula for **2-Naphthaleneethanol** is C₁₂H₁₂O.^{[1][3][4]} This formula indicates a composition of twelve carbon atoms, twelve hydrogen atoms, and one oxygen atom. The compound has a molecular weight of approximately 172.22 g/mol.^[1]

Below is a two-dimensional representation of the molecular structure of **2-Naphthaleneethanol**, generated using the DOT language.



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References

- 1. ppor.az [ppor.az]
- 2. 2-Naphthaleneethanol | C₁₂H₁₂O | CID 73877 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. Synthesis of Naphthalenes and 2-Naphthols by the Electrophilic Cyclization of Alkynes - PMC [pmc.ncbi.nlm.nih.gov]
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